

Application Notes and Protocols for Dap-81 in DMSO

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Compound of Interest

Compound Name: Dap-81

Cat. No.: B15587216

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Introduction

Dap-81 is a potent and selective diaminopyrimidine derivative that functions as an inhibitor of Polo-like kinase 1 (Plk1). Plk1 is a key regulator of multiple stages of mitosis, and its overexpression is frequently observed in various human cancers, making it an attractive target for cancer therapy. **Dap-81** exerts its anti-proliferative effects by targeting Plk1, leading to the destabilization of kinetochore microtubules and the formation of monopolar mitotic spindles, ultimately resulting in mitotic arrest and apoptosis in cancer cells.

These application notes provide detailed information on the solubility and preparation of **Dap-81** in Dimethyl Sulfoxide (DMSO) for use in in vitro and in vivo research settings.

Data Presentation

Chemical and Physical Properties of Dap-81

Property	Value
Chemical Name	N-(4-((4-((2-aminophenyl)amino)-5-nitropyrimidin-2-yl)amino)phenyl)acetamide
Molecular Formula	C ₂₅ H ₂₀ N ₆ O ₄
Molecular Weight	468.46 g/mol
CAS Number	794466-17-4
Appearance	Crystalline solid
Purity	>98% (typically)

Solubility of Dap-81

Solvent	Solubility	Notes
DMSO	≥ 10 mg/mL	Sonication and warming to 37°C may be required for complete dissolution. Use anhydrous DMSO for best results.
Water	Insoluble	
Ethanol	Insoluble	

Experimental Protocols

Preparation of Dap-81 Stock Solution in DMSO (10 mM)

Materials:

- **Dap-81** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)
- Water bath (optional)

Procedure:

- **Equilibrate Reagents:** Allow the **Dap-81** powder and anhydrous DMSO to come to room temperature before use.
- **Weigh Dap-81:** Accurately weigh the desired amount of **Dap-81** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.68 mg of **Dap-81** (Molecular Weight = 468.46 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the **Dap-81** powder. For a 10 mM stock solution, add 1 mL of DMSO to 4.68 mg of **Dap-81**.
- **Aid Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes.
 - Alternatively, warm the solution in a water bath at 37°C for 5-10 minutes and vortex again.
- **Ensure Complete Dissolution:** Visually inspect the solution to ensure that no solid particles remain. The solution should be clear.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
- **Storage:** Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

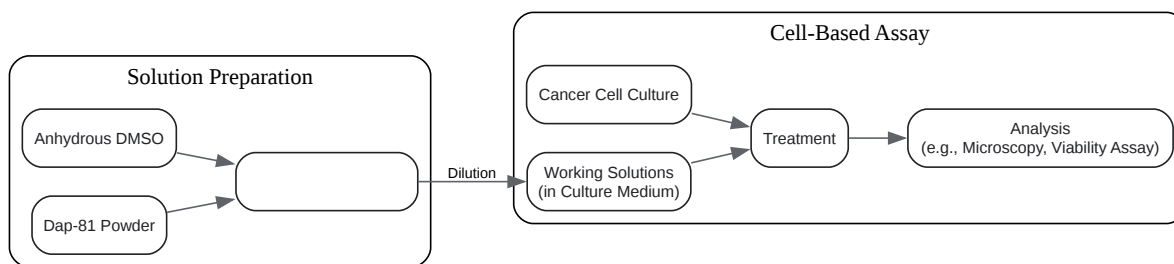
- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **Dap-81** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform an intermediate dilution in medium before the final dilution in the cell culture plate.
 - Example for a 10 μ M working solution:
 - Prepare a 1:100 intermediate dilution by adding 10 μ L of the 10 mM stock solution to 990 μ L of pre-warmed cell culture medium to get a 100 μ M solution.
 - From this intermediate dilution, add the appropriate volume to your cell culture wells to achieve the final desired concentration. For instance, to get a final concentration of 10 μ M in a well containing 1 mL of medium, you would add 100 μ L of the 100 μ M intermediate solution.
- Mix Gently: After adding the **Dap-81** working solution to the cells, gently mix the contents of the well by swirling the plate.
- Incubate: Incubate the cells for the desired period as per your experimental design.

Mandatory Visualizations

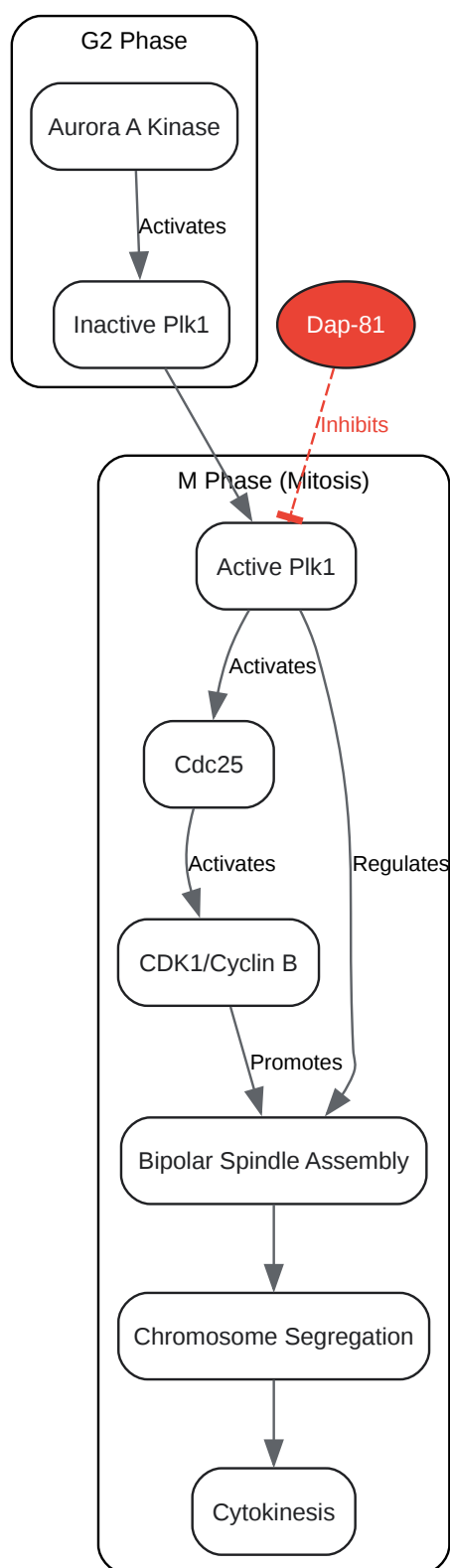
Dap-81 Experimental Workflow



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Caption: Workflow for the preparation and application of **Dap-81** in a typical cell-based assay.

Simplified Plk1 Signaling Pathway and Dap-81 Inhibition



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Caption: **Dap-81** inhibits active Plk1, disrupting key mitotic events.

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